

Application of ONO-2920632 in Electrophysiology: Notes and Protocols

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Compound of Interest

Compound Name: ONO-2920632

Cat. No.: B15584713

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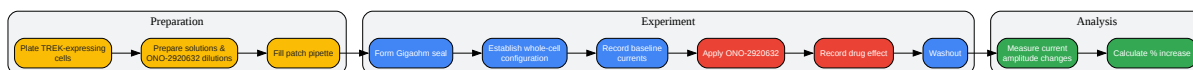
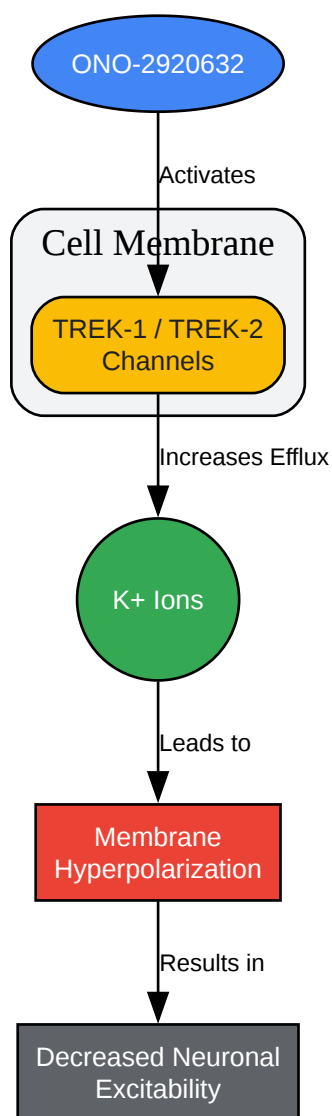
For Researchers, Scientists, and Drug Development Professionals

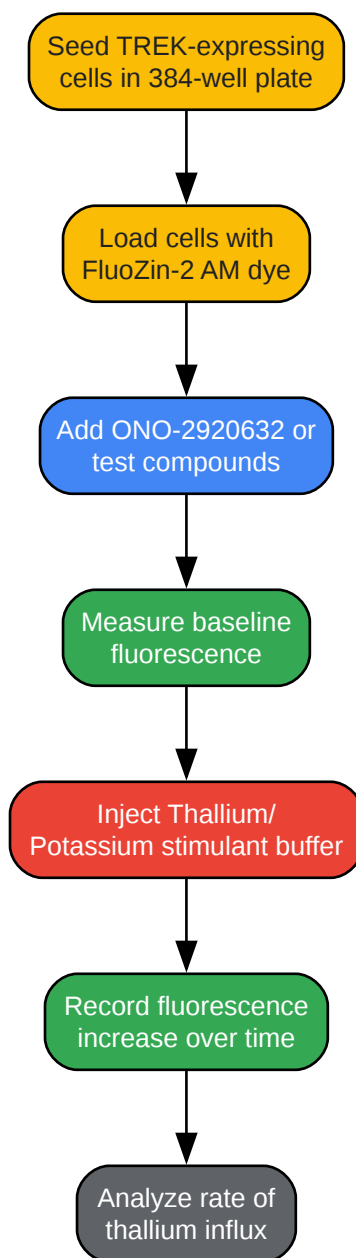
Introduction

ONO-2920632 is a potent and selective activator of the two-pore domain potassium (K2P) channels, specifically showing a preference for TREK-2 (TWIK-related K⁺ channel 2) over TREK-1. As a CNS penetrant tool compound, **ONO-2920632** is invaluable for investigating the physiological roles of TREK channels in the nervous system and their potential as therapeutic targets for neurological disorders, pain, and migraine. This document provides detailed application notes and protocols for the use of **ONO-2920632** in electrophysiological studies.

Mechanism of Action

ONO-2920632 functions as a positive modulator of TREK-1 and TREK-2 channels. These channels are members of the K2P family of potassium channels that contribute to the "leak" or background potassium currents in neurons. By activating these channels, **ONO-2920632** increases potassium efflux, leading to hyperpolarization of the cell membrane. This hyperpolarizing effect reduces neuronal excitability, which is the basis for its potential therapeutic effects in conditions characterized by neuronal hyperexcitability.





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